

An In-depth Technical Guide to the Physicochemical Properties of Beta-Pinene

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Compound of Interest

Compound Name: *beta-Pinene*

Cat. No.: *B031000*

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Abstract

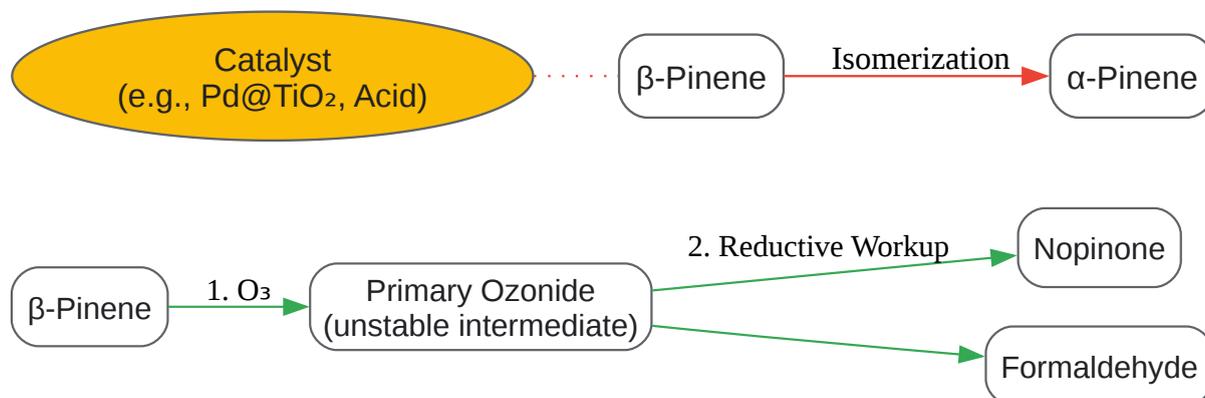
Beta-pinene (β -pinene) is a bicyclic monoterpene of significant interest across the pharmaceutical, fragrance, and fine chemical industries. As a naturally abundant and renewable chiral building block, a comprehensive understanding of its physicochemical properties is paramount for its effective utilization in research and development. This technical guide provides an in-depth exploration of the core physical and chemical characteristics of β -pinene, supported by detailed experimental protocols and an analysis of its chemical reactivity. The content herein is structured to provide not only foundational data but also the causal scientific principles that govern its behavior, thereby empowering researchers to make informed experimental choices.

Introduction

Beta-pinene, systematically named 6,6-dimethyl-2-methylenebicyclo[3.1.1]heptane, is one of the two major isomers of pinene, a primary constituent of turpentine distilled from the resin of pine trees and other conifers. Its unique strained bicyclic structure, featuring an exocyclic double bond, imparts a distinct reactivity profile that makes it a versatile precursor for the synthesis of a wide array of valuable compounds.^[1] This guide will elucidate the fundamental physicochemical parameters of β -pinene, detail robust analytical methodologies for its characterization, and explore its key chemical transformations.

Molecular Structure and Core Properties

The structural framework of β -pinene is a bicyclo[3.1.1]heptane skeleton with a gem-dimethyl bridge and an exocyclic methylene group. This arrangement results in a chiral molecule, existing as two enantiomers: (+)- β -pinene and (-)- β -pinene.



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Sources

- 1. The pinene scaffold: its occurrence, chemistry, synthetic utility, and pharmacological importance - RSC Advances (RSC Publishing) DOI:10.1039/D2RA00423B [pubs.rsc.org]
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